

Application Notes & Protocols: L-sorbose-6-13C Tracer Experiment in Yeast Culture

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Compound of Interest		
Compound Name:	L-sorbose-6-13C	
Cat. No.:	B583979	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Metabolic flux analysis (MFA) using stable isotope tracers is a powerful technique to quantify the rates of intracellular metabolic pathways. This document provides a detailed protocol and application notes for conducting an **L-sorbose-6-13C** tracer experiment in yeast, specifically Saccharomyces cerevisiae. While glucose is the most common tracer, using alternative sugars like L-sorbose can provide unique insights into metabolic flexibility, substrate utilization, and the effects of novel therapeutic compounds on cellular metabolism. L-sorbose, a ketose, is known to be transported into yeast cells, though its metabolic fate is less characterized than that of glucose.[1][2][3] This protocol outlines a hypothetical pathway for L-sorbose metabolism and provides the necessary steps to trace its journey through the central carbon metabolism of yeast.

The primary application of this experiment is to elucidate the metabolic pathways involved in L-sorbose utilization and to quantify the carbon flux distribution through central metabolism. This information is valuable for metabolic engineering efforts aimed at producing valuable compounds from alternative feedstocks and for understanding how cellular metabolism adapts to different carbon sources.

Hypothesized L-sorbose Metabolic Pathway



Methodological & Application

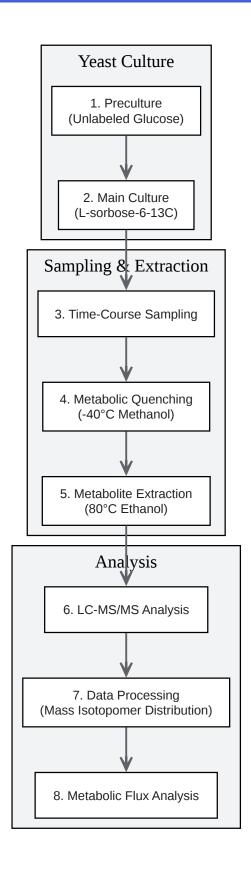
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L-sorbose is hypothesized to be transported into the yeast cell and subsequently phosphorylated to L-sorbose-1-phosphate. This intermediate is then likely converted to D-fructose-6-phosphate, a key glycolytic and pentose phosphate pathway (PPP) intermediate. The 6-13C label from L-sorbose would then be incorporated into various downstream metabolites.









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References

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